

molecular weight and formula of 2,3-Dibromo-5-fluoropyridine

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Compound of Interest

Compound Name: 2,3-Dibromo-5-fluoropyridine

Cat. No.: B1324267

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Core Technical Guide: 2,3-Dibromo-5-fluoropyridine

An In-depth Analysis for Chemical Research and Development Professionals

This technical guide provides essential information regarding the chemical properties of **2,3-Dibromo-5-fluoropyridine**, a halogenated pyridine derivative. This compound serves as a valuable building block in organic synthesis, particularly in the development of novel pharmaceutical and agrochemical compounds. Its distinct substitution pattern offers multiple reaction sites for further chemical modification.

Chemical Identity and Properties

2,3-Dibromo-5-fluoropyridine is a pyridine ring substituted with two bromine atoms at positions 2 and 3, and a fluorine atom at position 5. This specific arrangement of halogens influences the compound's reactivity and electronic properties.

Below is a summary of its key quantitative data:

Property	Value
Molecular Formula	C5H2Br2FN ^[1] ^[2]
Molecular Weight	254.88 g/mol ^[2]
CAS Number	878207-82-0 ^[2]

Structural Information and Reactivity

The presence of three halogen atoms on the pyridine ring makes **2,3-Dibromo-5-fluoropyridine** a versatile intermediate in cross-coupling reactions, such as Suzuki, Stille, and Buchwald-Hartwig couplings. The differential reactivity of the C-Br and C-F bonds, as well as the influence of their positions relative to the ring nitrogen, allows for selective functionalization. Researchers can exploit these properties to introduce a variety of substituents and build complex molecular architectures.

While detailed experimental protocols for specific reactions involving this compound are beyond the scope of this guide and are highly dependent on the desired transformation, the primary application of **2,3-Dibromo-5-fluoropyridine** is as a reactant in synthetic organic chemistry.

Logical Relationship of Core Properties

The following diagram illustrates the fundamental relationship between the compound's name, its elemental composition (molecular formula), and its resulting molecular weight.

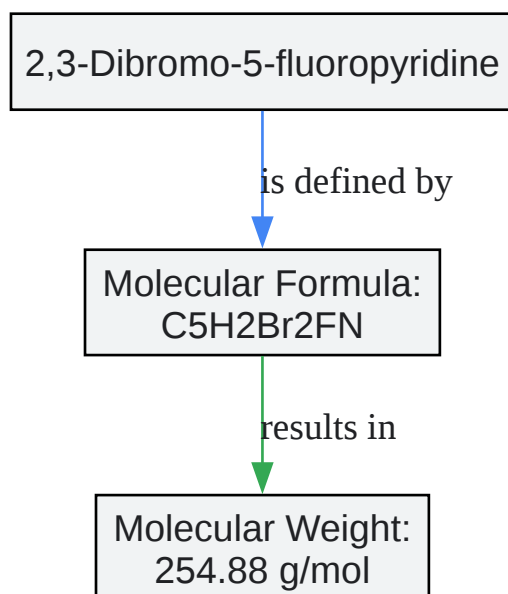


Figure 1: Core Properties of 2,3-Dibromo-5-fluoropyridine

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Figure 1: Core Properties of **2,3-Dibromo-5-fluoropyridine**

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